

# Proper Disposal of Riboflavin-13C4,15N2: A Safety and Operational Guide

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## Compound of Interest

Compound Name: Riboflavin-13C4,15N2

Cat. No.: B12053006

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This document provides essential guidance for the safe and compliant disposal of **Riboflavin-13C4,15N2**, ensuring the safety of laboratory personnel and adherence to environmental regulations. This isotopically labeled compound, while not classified as hazardous, requires careful handling and disposal through designated channels.

## Key Safety and Handling Information

While **Riboflavin-13C4,15N2** is not considered a hazardous substance, proper laboratory safety protocols should always be observed.<sup>[1]</sup> The following table summarizes the key safety information derived from safety data sheets (SDS).

Parameter	Specification	Source
Appearance	Orange chunks or powder	[2]
Storage Temperature	-20°C, protect from light	[2][3]
Personal Protective Equipment (PPE)	Gloves, protective clothing, safety goggles with side shields or a face shield. A self-contained breathing apparatus may be necessary in some situations.	[3]
Potential Hazards	May be harmful if inhaled, swallowed, or absorbed through the skin. May cause eye and respiratory tract irritation.	
In case of Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Non-combustible, but containers may burn.	
In case of Spills	Avoid dust formation. Sweep or shovel the material and collect it in a suitable, labeled container for disposal.	

## Disposal Protocol for Riboflavin-13C4,15N2

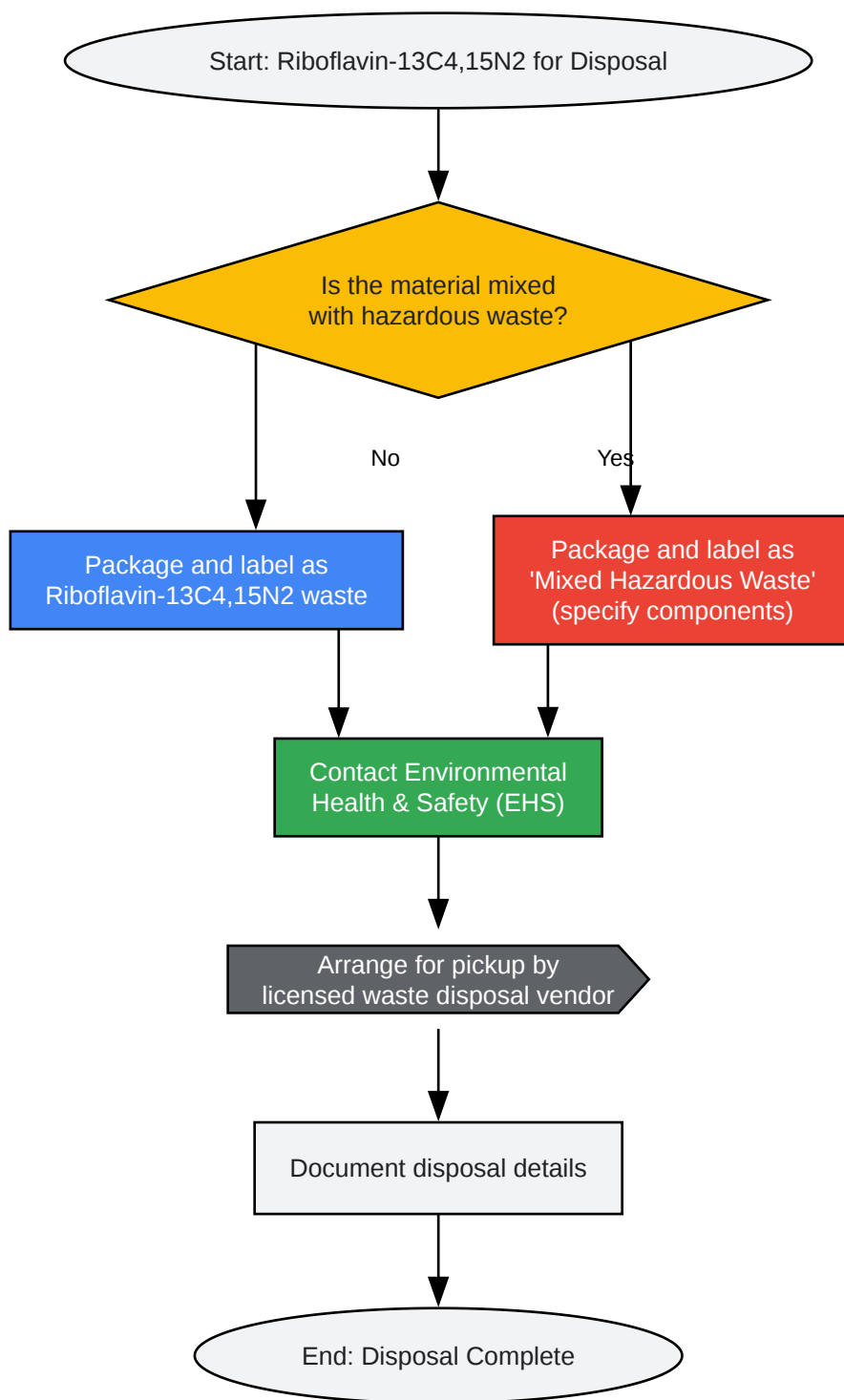
The recommended procedure for the disposal of **Riboflavin-13C4,15N2** is to treat it as a chemical waste product and engage a licensed professional waste disposal service. Adherence to federal, state, and local environmental regulations is mandatory.

Step-by-Step Disposal Procedure:

- Initial Assessment: Confirm that the material to be disposed of is indeed **Riboflavin-13C4,15N2** and is not mixed with other hazardous materials.
- Packaging:
  - Ensure the compound is in a securely sealed and properly labeled container.
  - If the original container is compromised, transfer the material to a new, appropriate container. Label the new container clearly with the chemical name ("**Riboflavin-13C4,15N2**").
- Storage Before Disposal:
  - Store the container in a designated chemical waste area.
  - The storage area should be secure and accessible only to authorized personnel.
- Engage a Licensed Disposal Company:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup by a licensed waste disposal vendor.
  - Provide the vendor with the Safety Data Sheet (SDS) for **Riboflavin-13C4,15N2**.
- Documentation:
  - Maintain a record of the disposal, including the quantity of material, the date of disposal, and the name of the disposal company.

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Riboflavin-13C4,15N2**.



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Caption: Disposal workflow for **Riboflavin-13C4,15N2**.

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## References

- 1. [assets.lgcstandards.com](https://assets.lgcstandards.com) [[assets.lgcstandards.com](https://assets.lgcstandards.com)]
- 2. 核黄素-(二氧嘧啶-13C4,15N2) ≥98 atom %, ≥97% (CP) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. [isotope.com](https://isotope.com) [[isotope.com](https://isotope.com)]
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